Niaziminin Analogs: A Comparative Guide to Structure-Activity Relationships in Cancer Research

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Compound of Interest

Compound Name:	*Niaziminin*
CAS No.:	*147821-56-5*
Cat. No.:	*B8271618*

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Niaziminin, a thiocarbamate naturally occurring in Moringa oleifera, has garnered interest for its potential biological activities. This guide provides a comparative analysis of the structure-activity relationships (SAR) of **Niaziminin** analogs and related thiocarbamate derivatives, focusing on their anticancer properties. The information is presented to aid in the understanding of the chemical features crucial for cytotoxic and pro-apoptotic effects, thereby informing future drug design and development efforts.

Comparative Anticancer Activity of Thiocarbamate and Dithiocarbamate Analogs

While comprehensive SAR studies on a unified series of **Niaziminin** analogs are limited in publicly available literature, analysis of structurally related thiocarbamates and dithiocarbamates provides valuable insights into the pharmacophore. The following tables

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summarize the in vitro anticancer activity of two distinct series of these compounds, highlighting the influence of various substituents on their cytotoxicity.

Dithiocarbamate Derivatives: Activity Against HeLa Cells

A study focusing on a series of dithiocarbamate derivatives revealed significant anti-proliferative effects against the HeLa human cervical cancer cell line. The cytotoxic and pro-apoptotic potential of these compounds underscores the importance of the dithiocarbamate scaffold in cancer research.[1][2]

Compound ID	R Group	IC50 (μM) against HeLa Cells
SHD-1	4-chlorobenzyl	0.45 ± 0.11
SHD-2	2,4-dichlorobenzyl	0.31 ± 0.09
SHD-3	4-bromobenzyl	0.52 ± 0.13
SHD-4	4-methylbenzyl	0.68 ± 0.15
SHD-5	4-methoxybenzyl	0.75 ± 0.18
SHD-6	2-naphthylmethyl	0.81 ± 0.21
Cisplatin	-	10.5 ± 0.85

Data sourced from a study on the synthesis and biological evaluation of novel dithiocarbamates. The results indicate that electron-withdrawing groups on the benzyl ring, such as chlorine and bromine, enhance cytotoxic activity.[1][2]

Organotin(IV) N-methyl-N-benzyl Dithiocarbamates: Activity Against A549 Cells

Another series of organotin(IV) N-methyl-N-benzyl dithiocarbamate compounds demonstrated notable cytotoxicity against the A549 human lung carcinoma cell line. This highlights the potential for metal complexes of dithiocarbamates in anticancer drug development.

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Compound ID	Organotin(IV) Moiety	IC50 (μM) against A549 Cells
Compound 1	Dibutyltin(IV)	0.80
Compound 2	Tricyclohexyltin(IV)	2.77
Cisplatin	-	> 30

Data from a study on the synthesis and cytotoxicity assessment of new organotin(IV) N-methyl-N-benzyl dithiocarbamate compounds.

Structure-Activity Relationship Insights

Analysis of the available data on thiocarbamates and related compounds suggests several key structural features that influence their anticancer activity:

- The Thiocarbamate/Dithiocarbamate Core: This functional group is crucial for the biological activity, likely due to its ability to chelate metal ions or interact with biological thiols.
- The Benzyl Group: Substituents on the benzyl ring significantly modulate activity. Electron-withdrawing groups (e.g., halogens) tend to increase cytotoxicity.
- The Glycosidic Moiety in **Niaziminin**: In **Niaziminin**, the sugar component is expected to influence solubility, cell permeability, and potentially receptor binding. A study on tumor-promoter-induced Epstein-Barr virus activation highlighted that among ten tested thiocarbamates, only **Niaziminin** showed considerable inhibition, underscoring the critical role of the 4'-O-acetyl-rhamnosyloxy group for this specific activity.[3]
- Isothiocyanate Analogs: Related isothiocyanates, such as 4-[(4'-O-acetyl-alpha-L-rhamnosyloxy)benzyl]isothiocyanate, also found in Moringa oleifera, have demonstrated significant biological activities, suggesting that the isothiocyanate group is a critical structural factor for activity in that class of compounds.[3]

Mechanistic Insights: Signaling Pathways and Cellular Effects

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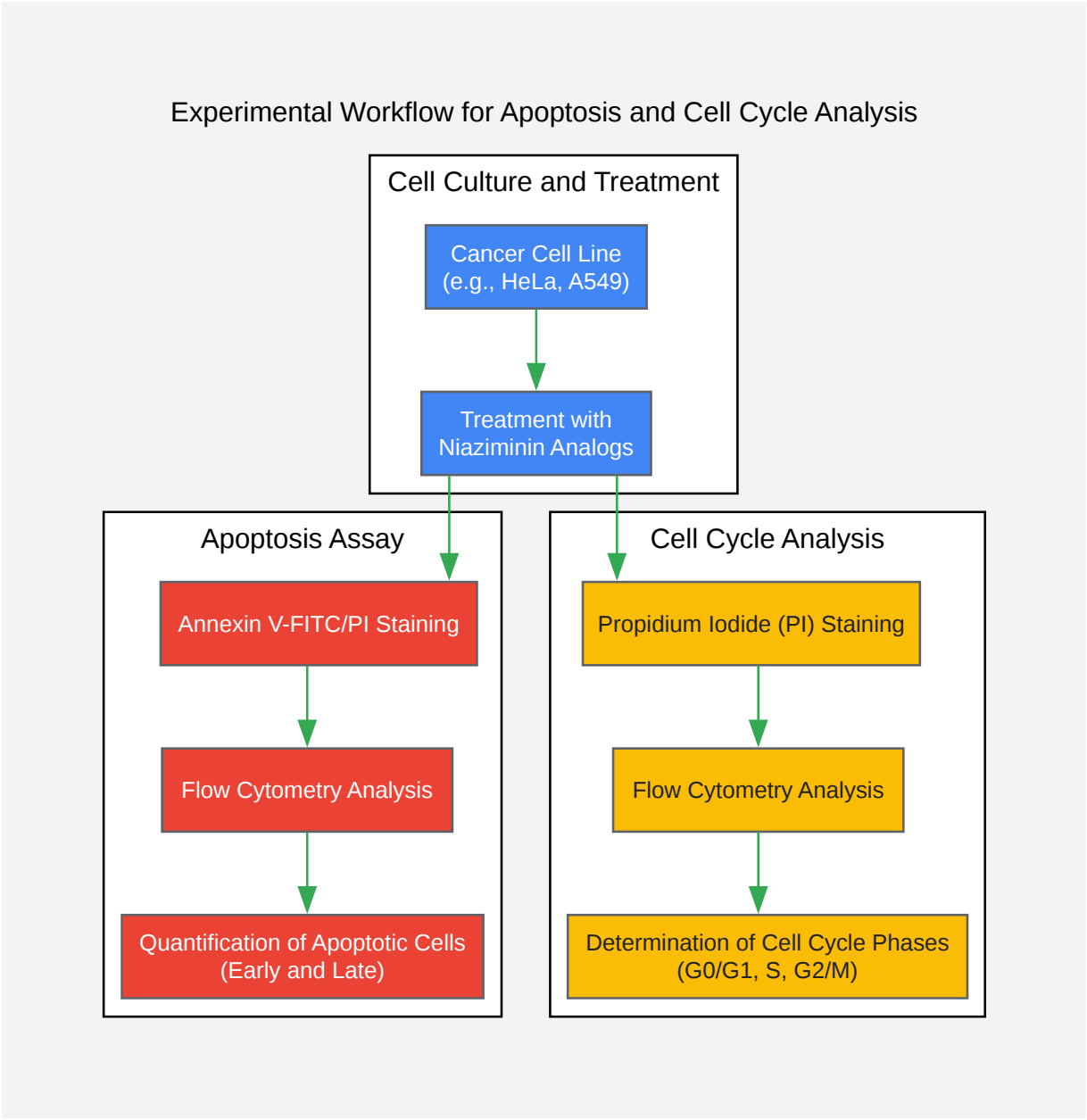
The anticancer effects of thiocarbamate and dithiocarbamate derivatives are often attributed to their ability to induce apoptosis and cause cell cycle arrest.

Pro-apoptotic Activity and Cell Cycle Arrest

Studies on dithiocarbamate derivatives have shown that these compounds can induce apoptosis in cancer cells. For instance, treatment of HeLa cells with potent dithiocarbamate analogs led to an increase in the sub-G1 population, which is indicative of apoptotic cells. Furthermore, these compounds were found to cause cell cycle arrest at the G2/M phase.[1][2]

Below is a conceptual workflow illustrating the investigation of the pro-apoptotic and cell cycle effects of **Niaziminin** analogs.

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Caption: Workflow for assessing apoptosis and cell cycle distribution in cancer cells treated with **Niaziminin** analogs.

Potential Signaling Pathways

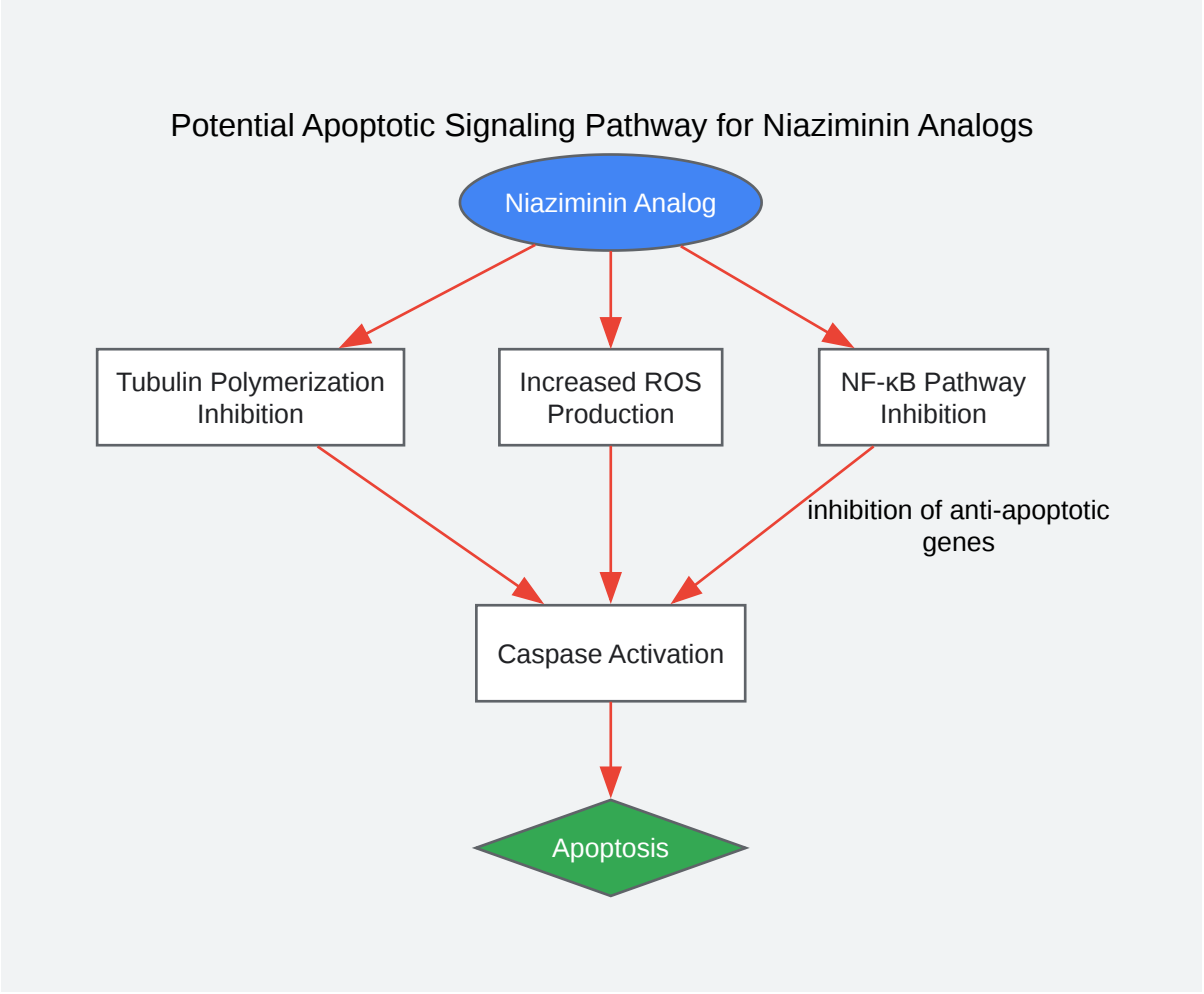
The induction of apoptosis by thiocarbamates and dithiocarbamates may involve the modulation of key signaling pathways that regulate cell survival and death. While the precise

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pathways for **Niaziminin** are still under full investigation, related compounds are known to affect pathways such as:

- NF-κB Signaling: Some isothiocyanates have been shown to inhibit the NF-κB signaling pathway, which is often constitutively active in cancer cells and promotes their survival.
- MAPK Signaling: The mitogen-activated protein kinase (MAPK) pathway is another critical regulator of cell proliferation and apoptosis that can be modulated by bioactive compounds.
- Tubulin Polymerization: Certain dithiocarbamates have been identified as inhibitors of tubulin polymerization, a mechanism shared with established anticancer drugs like vinca alkaloids and taxanes.[4] This disruption of the cytoskeleton leads to cell cycle arrest and apoptosis.

The following diagram illustrates a simplified potential signaling pathway for the induction of apoptosis by **Niaziminin** analogs.



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Caption: Simplified diagram of potential signaling pathways leading to apoptosis induced by **Niaziminin** analogs.

Experimental Protocols

Standardized methodologies are crucial for the reliable evaluation of the anticancer properties of novel compounds. Below are detailed protocols for the key experiments cited in the evaluation of thiocarbamate and dithiocarbamate analogs.

MTT Assay for Cell Viability

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability.

Materials:

- Cancer cell lines (e.g., HeLa, A549)
- Complete culture medium (e.g., DMEM with 10% FBS)
- Test compounds (dissolved in DMSO)
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO, acidified isopropanol)
- 96-well plates
- Microplate reader

Procedure:

- Cell Seeding: Seed cells into 96-well plates at a density of 5,000-10,000 cells/well in 100 µL of complete culture medium. Incubate for 24 hours at 37°C in a humidified atmosphere with 5% CO2 to allow for cell attachment.

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- Compound Treatment: Prepare serial dilutions of the test compounds in culture medium. Replace the medium in the wells with 100 µL of medium containing the test compounds at various concentrations. Include a vehicle control (DMSO) and an untreated control.
- Incubation: Incubate the plates for 48-72 hours at 37°C.
- MTT Addition: After the incubation period, add 10 µL of MTT solution to each well and incubate for an additional 4 hours at 37°C. During this time, viable cells will convert the yellow MTT into purple formazan crystals.
- Formazan Solubilization: Carefully remove the medium and add 100 µL of a solubilization solution to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the untreated control and determine the IC50 value (the concentration of the compound that inhibits cell growth by 50%).

Cell Cycle Analysis by Flow Cytometry

This protocol details the use of propidium iodide (PI) staining to analyze the distribution of cells in different phases of the cell cycle.[5][6][7][8]

Materials:

- Treated and untreated cells
- Phosphate-buffered saline (PBS)
- 70% cold ethanol
- Propidium iodide (PI) staining solution (containing RNase A)
- Flow cytometer

Procedure:

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- Cell Harvesting: Harvest the cells by trypsinization (for adherent cells) or centrifugation (for suspension cells).
- Washing: Wash the cells once with cold PBS.
- Fixation: Resuspend the cell pellet in 1 mL of cold PBS and add 4 mL of cold 70% ethanol dropwise while gently vortexing to prevent cell clumping. Fix the cells overnight at -20°C.
- Rehydration and Staining: Centrifuge the fixed cells, discard the ethanol, and wash the cell pellet with PBS. Resuspend the cells in 500 µL of PI staining solution.
- Incubation: Incubate the cells for 30 minutes at room temperature in the dark.
- Flow Cytometry Analysis: Analyze the stained cells using a flow cytometer. The DNA content is measured by the fluorescence intensity of PI.
- Data Analysis: The data is analyzed using appropriate software to determine the percentage of cells in the G0/G1, S, and G2/M phases of the cell cycle.

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